

Essential Safety and Logistical Information for Handling AVN-492

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Compound of Interest

Compound Name: AVN-492

Cat. No.: B605705

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Disclaimer: No specific Safety Data Sheet (SDS) for **AVN-492** was found. The following guidance is based on the safety profile of a structurally related 5-HT6 receptor antagonist, Idalopirdine, and general laboratory safety protocols. Researchers should exercise caution and consult with their institution's Environmental Health and Safety (EHS) department for specific guidance. The GHS hazard classifications for Idalopirdine indicate that it is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation^[1].

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment (PPE) for handling **AVN-492**, based on the hazard assessment of a similar compound, is provided below.

Operation	Required PPE	Additional Recommendations
Weighing and Aliquoting (Solid)	- Chemical splash goggles or safety glasses with side shields- Lab coat or disposable gown- Nitrile gloves (double-gloving recommended)	- Work within a certified chemical fume hood or a balance enclosure with exhaust.
Solution Preparation and Handling	- Chemical splash goggles- Lab coat or disposable gown- Nitrile gloves	- Handle solutions in a well-ventilated area. Avoid aerosol generation.
Spill Cleanup	- Chemical splash goggles- Lab coat or disposable gown- Nitrile gloves- Respiratory protection (as determined by spill size and location)	- Refer to the Spill Response Plan below.

Operational Plan for Safe Handling

A step-by-step procedure for the safe handling of **AVN-492** in a laboratory setting is outlined below.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.
 - The container should be clearly labeled with the compound name, date received, and any relevant hazard warnings.
- Preparation of Stock Solutions:
 - All weighing and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.

- Use appropriate labware (e.g., glass vials, volumetric flasks) and ensure it is clean and dry.
- When dissolving the compound, add the solvent slowly to avoid splashing.
- Experimental Use:
 - Conduct all experiments involving **AVN-492** in a well-ventilated area.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.

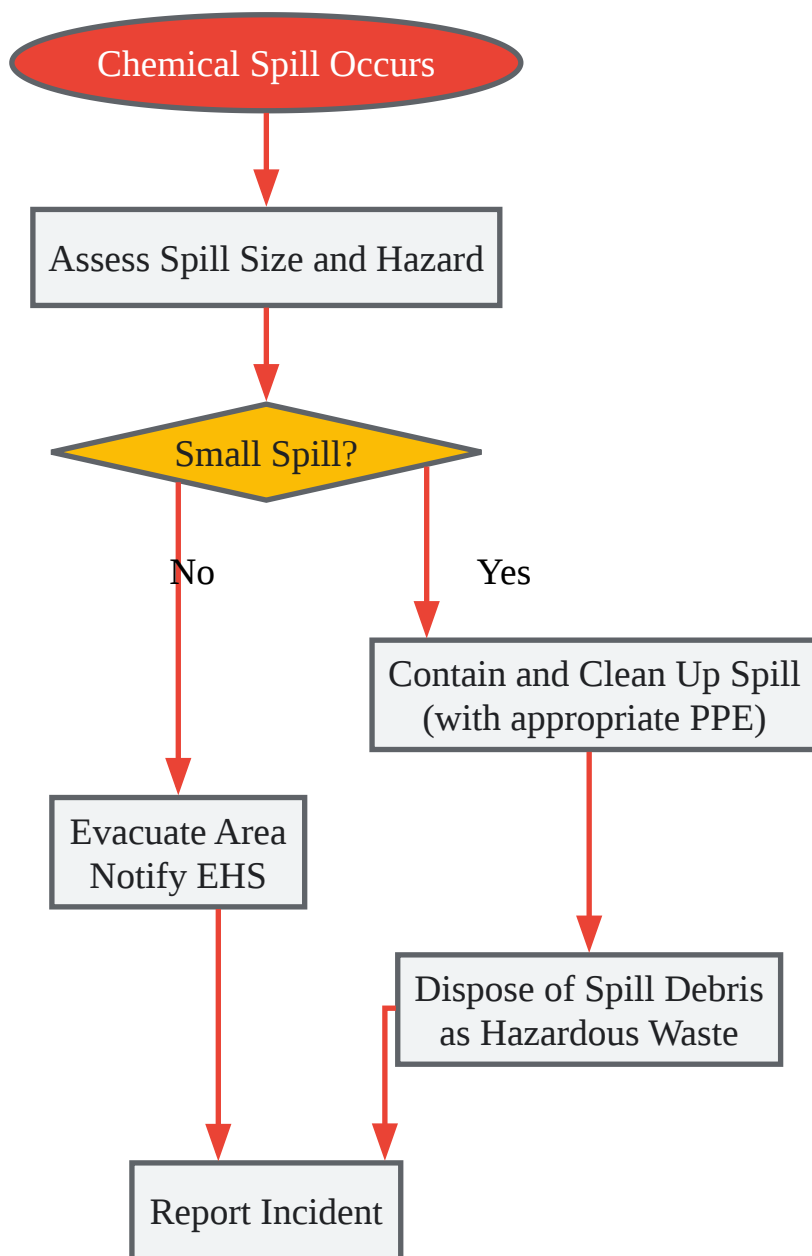
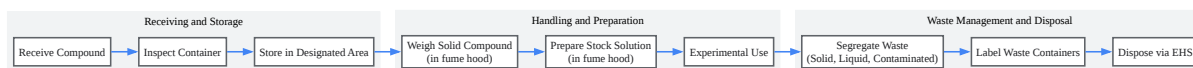
Disposal Plan

The disposal of **AVN-492** and associated waste must be carried out in accordance with local, state, and federal regulations.

- Waste Segregation:
 - Solid Waste: Unused or expired **AVN-492** powder should be collected in a clearly labeled, sealed container for hazardous chemical waste.
 - Liquid Waste: Solutions containing **AVN-492** should be collected in a designated, leak-proof hazardous waste container. Do not mix with other incompatible waste streams.
 - Contaminated Materials: All disposable items that have come into contact with **AVN-492** (e.g., pipette tips, gloves, weigh boats, paper towels) should be disposed of as hazardous waste in a designated container.
- Waste Disposal Procedure:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

- Provide the EHS department with a completed hazardous waste manifest, accurately describing the contents of the waste containers.
- Do not dispose of **AVN-492** down the drain or in the regular trash.

Visualizations



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References

- 1. Idalopirdine | C₂₀H₁₉F₅N₂O | CID 21071390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling AVN-492]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605705#personal-protective-equipment-for-handling-avn-492]

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